

1,12-Dodecanediamine solubility in ethanol and water

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Compound Focus: 1,12-Dodecanediamine

CAS No.: 2783-17-7

Cat. No.: S536530

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Solubility Data and Physical Properties

The following table consolidates the key technical data available for **1,12-Dodecanediamine**:

Property	Value / Description	Source
Solubility in Ethanol	Almost transparency (qualitative indicator of good solubility)	[1]
Solubility in Water	Poorly soluble (qualitative)	[2]
General Solubility	More soluble in non-polar organic solvents (e.g., hexane, dichloromethane) than in polar solvents	[2]
Melting Point	70 °C	[1]
Boiling Point	145 °C / 2 mmHg	[1]
Appearance	White to almost white powder to lump	[1]

A scientific study also investigated its behavior in **supercritical carbon dioxide (Sc-CO₂)**. Under the tested conditions (pressure range of 110–200 bar, temperature range of 313.1–333.1 K), the solubility of **1,12-Dodecanediamine** was not observed because it interacted chemically with the CO₂ [3].

Experimental Context and Protocols

The available data comes from standard quality control and specific research methodologies.

- **Purity and Titration Analysis:** The high purity of the sample (≥98%) was confirmed by Gas Chromatography (GC) and nonaqueous titration, ensuring reliable solubility measurements [1].
- **Qualitative Solubility Test:** The noted "almost transparency" in ethanol is a standard qualitative description from chemical supplier specifications, indicating the compound dissolves completely without forming a cloudy solution [1].
- **Supercritical CO₂ Solubility Measurement:** The research employed a **dynamic method** [3]. In this setup, supercritical CO₂ is continuously passed through a vessel containing the solid diamine. The solute is then precipitated from the saturated CO₂ stream, typically in a collection trap, and the amount is measured to determine solubility.

The logical workflow of this dynamic method is illustrated below:



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Safety and Handling for Laboratory Use

This compound requires careful handling, particularly in a research setting. Here are the key safety points from its Globally Harmonized System (GHS) classification:

- **Hazard Statements [1]:**
 - **H331:** Toxic if inhaled.
 - **H302:** Harmful if swallowed.
 - **H315/H317:** Causes skin irritation and may cause an allergic skin reaction.
 - **H319:** Causes serious eye irritation.

- **H400:** Very toxic to aquatic life.
- **Key Precautionary Measures [1]:**
 - Use only outdoors or in a well-ventilated area.
 - Wear protective gloves, eye protection, and face protection.
 - Avoid release into the environment.
 - Store in a cool, dark place, preferably under inert gas and locked up.

Research Implications Summary

In summary, for your work in drug development:

- **Ethanol is a suitable solvent** for processes involving **1,12-Dodecanediamine**.
- **Water should be avoided** as a solvent due to poor solubility.
- The compound is **reactive**, as evidenced by its interaction with supercritical CO₂, which is an important consideration when selecting reaction media [3].
- Always adhere to strict safety protocols to mitigate health and environmental risks.

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References

1. 1,12-Diaminododecane 2783-17-7 | TCI AMERICA [tcichemicals.com]
2. 1,12-Dodecanediamine [solubilityofthings.com]
3. Solubility of diamines in supercritical carbon dioxide [sciencedirect.com]

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